

5-Methoxy-2-nitroaniline CAS number and physical data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methoxy-2-nitroaniline

Cat. No.: B042563

[Get Quote](#)

In-Depth Technical Guide: 5-Methoxy-2-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **5-Methoxy-2-nitroaniline**, its synthesis, and available safety information. This document is intended to serve as a foundational resource for professionals engaged in research and development activities involving this compound.

Core Chemical Information

CAS Number: 16133-49-6[1]

Molecular Formula: $C_7H_8N_2O_3$ [2]

Molecular Weight: 168.15 g/mol [1]

IUPAC Name: **5-methoxy-2-nitroaniline**[2]

Synonyms: 2-Nitro-5-methoxyaniline, 3-Amino-4-nitroanisole[3]

Physical and Chemical Properties

A summary of the key physical and chemical data for **5-Methoxy-2-nitroaniline** is presented in the table below. The data has been compiled from various sources, and it is important to note that some physical properties, such as boiling point and a comprehensive solubility profile, are not well-documented in publicly available literature.

Property	Value	Source(s)
CAS Number	16133-49-6	[1]
Molecular Formula	C ₇ H ₈ N ₂ O ₃	[2]
Molecular Weight	168.15 g/mol	[1]
Appearance	Brown crystals or powder	N/A
Melting Point	128-132 °C	[1]
Boiling Point	Data not available	
Solubility	Data not available	
InChI Key	QEHVRGACCVLLNN-UHFFFAOYSA-N	[1]
SMILES	COC1=CC=C(C(N)=C1)-- INVALID-LINK--=O	[1]

Experimental Protocols

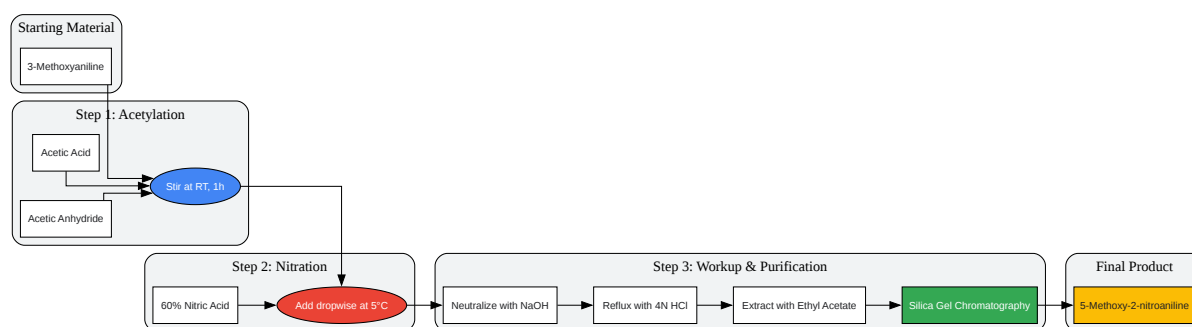
Synthesis of 5-Methoxy-2-nitroaniline

A common laboratory-scale synthesis of **5-Methoxy-2-nitroaniline** involves the nitration of 3-methoxyaniline followed by hydrolysis.[4]

Step 1: Acetylation of 3-methoxyaniline A solution of 3-methoxyaniline (2.21 g) in acetic acid (3 ml) and acetic anhydride (10 ml) is stirred at room temperature for 1 hour.[4]

Step 2: Nitration The solution from Step 1 is cooled to 5°C, and 60% nitric acid (1 ml) is added dropwise with stirring. After the initial exothermic reaction, the solution is allowed to cool to room temperature.[4]

Step 3: Hydrolysis and Purification The reaction mixture is poured into ice-water (100 ml) and neutralized with sodium hydroxide. The resulting crystals are collected and refluxed with 4N hydrochloric acid (45 ml) for 2 hours. The mixture is then basified with sodium hydroxide and extracted with ethyl acetate. The organic layer is washed, dried, and the solvent is evaporated. The final product is purified by silica gel chromatography.[4]



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **5-Methoxy-2-nitroaniline**.

Biological Activity and Signaling Pathways

Extensive literature searches did not yield specific information regarding the biological activity, metabolic pathways, or involvement in signaling pathways of **5-Methoxy-2-nitroaniline**. The biological effects of this particular isomer of methoxy-nitroaniline have not been significantly studied or reported.

Research on other isomers, such as 2-methoxy-5-nitroaniline, has indicated its use as an intermediate in the synthesis of dyes and pigments, with some toxicological data available for these related compounds.[5][6][7] However, it is crucial to note that data for isomers should not be extrapolated to **5-Methoxy-2-nitroaniline** due to potential differences in their biological and toxicological profiles.

Given the lack of available data, a diagram illustrating a signaling pathway or logical relationship involving the biological activity of **5-Methoxy-2-nitroaniline** cannot be provided at this time.

Safety Information

5-Methoxy-2-nitroaniline is classified as a skin sensitizer. Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be observed when handling this chemical. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

This technical guide provides the available chemical and physical data for **5-Methoxy-2-nitroaniline**, along with a detailed synthesis protocol. A significant gap in the scientific literature exists concerning the biological activity and metabolic fate of this compound. Further research is required to elucidate its toxicological profile and potential roles in biological systems. This information is critical for a comprehensive understanding and safe handling of **5-Methoxy-2-nitroaniline** in research and development settings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Methoxy-2-nitroaniline 97 16133-49-6 [sigmaaldrich.com]
- 2. 5-Methoxy-2-nitroaniline | C7H8N2O3 | CID 85300 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. 5-Methoxy-2-nitroaniline | 16133-49-6 | TCI AMERICA [tcichemicals.com]
- 4. prepchem.com [prepchem.com]
- 5. scialert.net [scialert.net]
- 6. echemi.com [echemi.com]
- 7. 2-Methoxy-5-nitroaniline | C₇H₈N₂O₃ | CID 7447 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Methoxy-2-nitroaniline CAS number and physical data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042563#5-methoxy-2-nitroaniline-cas-number-and-physical-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com